

Technical Support Center: Optimizing Buffer Conditions for ANP (1-28) Experiments

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Compound of Interest

Compound Name: *Atrial natriuretic factor (1-28)*
(human, porcine)

Cat. No.: B013185

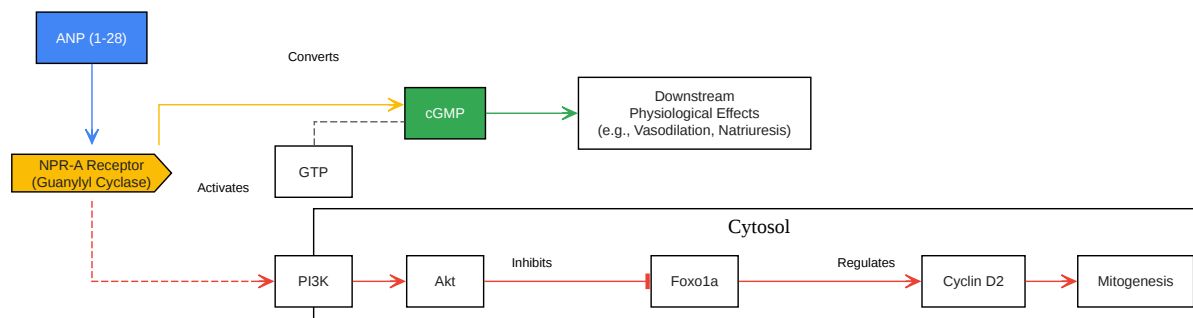
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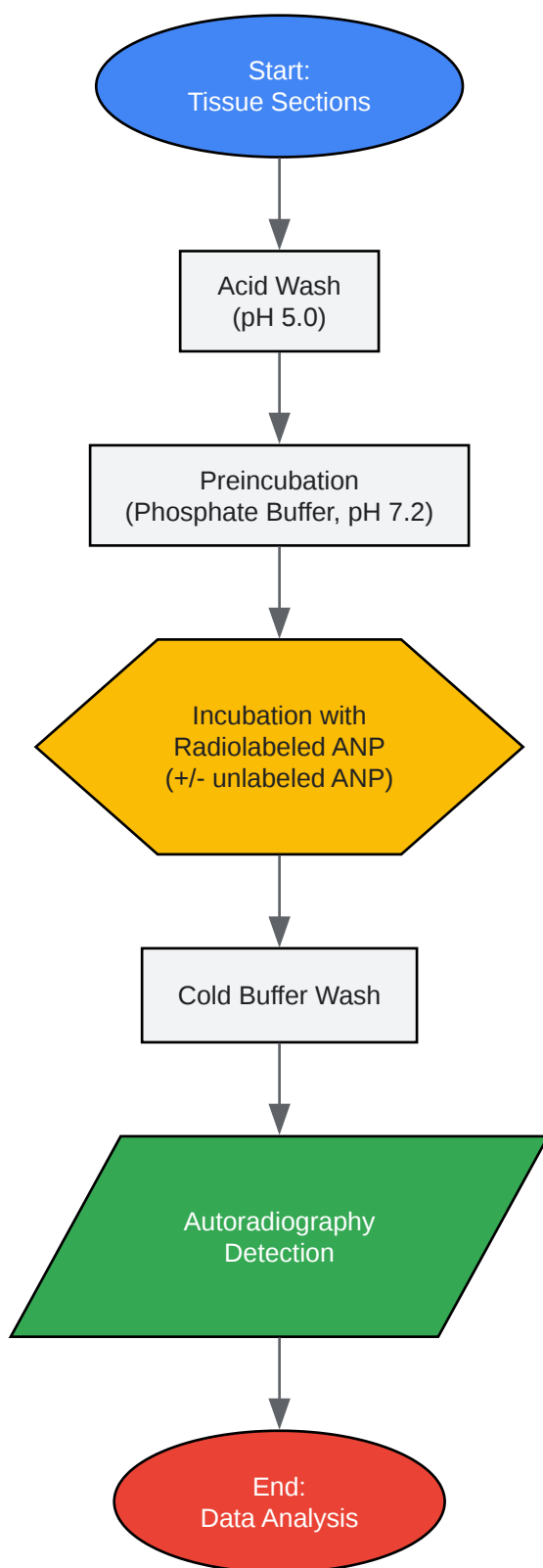
Welcome to the technical support center for Atrial Natriuretic Peptide (ANP) (1-28) experiments. This resource provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in optimizing their experimental conditions and overcoming common challenges.

Frequently Asked Questions (FAQs)

Q1: What is the primary signaling pathway activated by ANP (1-28)?

A1: ANP (1-28) primarily signals through the natriuretic peptide receptor-A (NPR-A), a membrane-bound guanylyl cyclase.^{[1][2]} Upon binding, ANP activates NPR-A, which catalyzes the conversion of guanosine triphosphate (GTP) to cyclic guanosine monophosphate (cGMP).^[2] cGMP then acts as a second messenger, mediating most of ANP's downstream effects, including vasodilation and natriuresis.^[2] Additionally, in certain cell types, ANP can activate the phosphatidylinositol 3-kinase (PI3K)/Akt/Foxo1a/cyclin D2 signaling pathway, which is involved in mitogenic responses.^[1]





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References

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- 2. Atrial Natriuretic Peptide: Structure, Function, and Physiological Effects: A Narrative Review - PMC [pmc.ncbi.nlm.nih.gov]
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